A Comprehensive Technical Guide to Potassium Methoxide in Scientific Research

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Compound of Interest

Compound Name: *potassium;methanolate*

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This in-depth guide explores the multifaceted role of potassium methoxide (CH_3KO) in scientific research, with a particular focus on its applications, chemical properties, and handling procedures. Potassium methoxide, a strong base, is a pivotal reagent in organic synthesis, most notably in the production of biodiesel through transesterification and in various condensation reactions. This document provides a consolidated resource of its synonyms, quantitative data from key experiments, detailed experimental protocols, and visual representations of relevant chemical processes.

Nomenclature and Identification: Synonyms for Potassium Methoxide

In scientific literature and chemical databases, potassium methoxide is referred to by a variety of names. A comprehensive list of these synonyms is provided below to aid in literature searches and material sourcing.

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Type	Synonym
IUPAC Name	Potassium Methanolate
Systematic IUPAC Name	Potassium Methylate
Common Names	Potassium Methoxide, Potassium Methylate
Chemical Formula	CH_3KO, CH_3OK
CAS Number	865-33-8
EC Number	212-736-1
UNII	45MYQ0GWGB
InChI	InChI=1S/CH3O.K/c1-2;/h1H3;/q-1;+1
InChIKey	BDAWXSQJJCIFIK-UHFFFAOYSA-N
SMILES	C[O-].[K+]
Depositor-Supplied Synonyms	Methanol, potassium salt; Methoxy potassium; KOMe; MeOK; Feldalat KM

Physicochemical Properties

A summary of the key physical and chemical properties of potassium methoxide is presented in the table below.

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Property	Value
Molecular Weight	70.132 g/mol [1]
Appearance	White to yellowish, hygroscopic, odorless crystalline powder[1]
Physical Description	Dry Powder; Liquid.[2] Commercial products are often powders or solutions in methanol (e.g., 25-32%)[1][2]
Spontaneous Ignition Temp.	70 °C[3]
Reactivity with Water	Reacts violently with water to form potassium hydroxide and methanol.[1]
Solubility	Soluble in methanol and ethanol.[4]
Stability	Stable under inert atmosphere.[5] Moisture sensitive; absorbs carbon dioxide from the air.[4]
Incompatibilities	Acids, strong oxidizing agents, acid chlorides, acid anhydrides, alkali metals, water, and moist air.[4][5]

Applications in Organic Synthesis

Potassium methoxide is a versatile reagent in a variety of organic reactions, primarily utilized for its strong basicity.

Transesterification for Biodiesel Production

The primary industrial application of potassium methoxide is as a catalyst for the transesterification of triglycerides (vegetable oils and animal fats) with methanol to produce fatty acid methyl esters (FAME), the main component of biodiesel.[1][6] The methoxide ion (CH_3O^-) is the active catalytic species in this reaction.

The following table summarizes the optimal conditions for biodiesel production from canola oil using potassium methoxide as a catalyst, as reported in the literature.

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Parameter	Optimal Value
Catalyst Concentration	1.59% by weight[1]
Reaction Temperature	50 °C[1]
Methanol to Oil Molar Ratio	4.5:1[1]
Biodiesel Yield	95.8%[1]
Fatty Acid Content	0.75% by weight[1]

In a separate study, a 95% biodiesel yield was achieved with a 5:15% methanol to methoxide ratio, with a significantly reduced reaction time of 20 minutes.[7]

This protocol is adapted from a study on the production of methylic biodiesel from tucum oil.[8]

Materials:

- Tucum oil
- Potassium hydroxide (KOH) P.A.
- Methanol (CH_3OH) P.A.
- 0.1 M Hydrochloric acid (HCl) solution
- Hexane
- Ethyl acetate

Procedure:

- Preparation of Potassium Methoxide Solution:
  - Add 9.5 g of KOH to 120 mL of methanol under constant stirring until the KOH is completely dissolved. Note that this reaction is exothermic.[8]
- Transesterification Reaction:

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- Add an aliquot of the prepared potassium methoxide solution to the tucum oil.
- Maintain the mixture under stirring at 40°C for 40 minutes.[8]

- Monitoring the Reaction:
  - Monitor the progress of the transesterification process using thin-layer chromatography (TLC) with a mobile phase of hexane/ethyl acetate (95%/5%). A decrease in the oil band and an increase in the biodiesel bands indicate the progression of the reaction.[8]

- Product Separation and Purification:
  - After the reaction is complete, allow the mixture to settle and separate the biodiesel layer from the glycerin layer (decantation).[8]
  - Wash the biodiesel with a 0.1 M HCl solution.[8]
  - Perform a simple distillation at 100°C to remove any residual water and methanol from the biodiesel.[8]

Condensation Reactions

Potassium methoxide is an effective catalyst for various condensation reactions, including the Claisen-Schmidt condensation, which is used to synthesize chalcones.[9][10] Chalcones are precursors to flavonoids and exhibit a wide range of pharmacological activities.[10]

The following is a general procedure for the synthesis of chalcones using an aromatic aldehyde and a ketone, catalyzed by a strong base like potassium methoxide.

Materials:

- Aromatic aldehyde (e.g., benzaldehyde)
- Ketone with an α-hydrogen (e.g., acetophenone)
- Potassium methoxide
- Ethanol or Methanol

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- Dilute Hydrochloric acid (HCl)

Procedure:

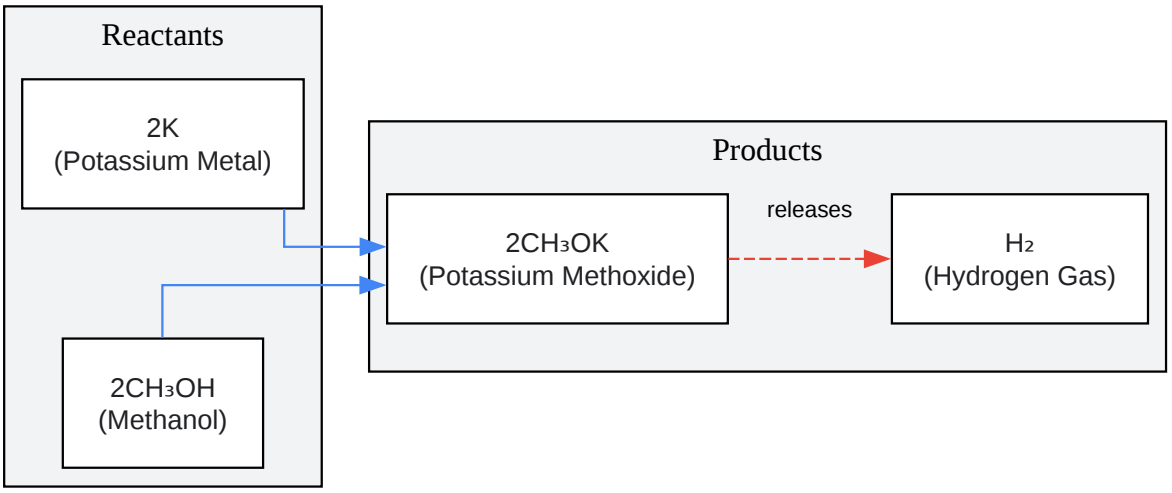
- Reaction Setup:
  - In a flask, dissolve the ketone (1 equivalent) and the aromatic aldehyde (1 equivalent) in ethanol.[10]
- Catalyst Addition:
  - Slowly add a solution of potassium methoxide in methanol to the mixture while stirring.
- Reaction Monitoring:
  - Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting materials are consumed, which typically takes 2-24 hours.[10]
- Product Isolation and Purification:
  - Upon completion, a precipitate of the crude chalcone will form. If no precipitate is observed, the mixture can be stored in a refrigerator to induce crystallization.[10]
  - Acidify the mixture with dilute HCl until the pH is acidic.[10]
  - Filter the solid product and wash it with cold distilled water until the washings are neutral.[10]
  - Recrystallize the crude product from a suitable solvent, such as ethanol or methanol, to obtain the pure crystalline chalcone.[10]

Visualizing Chemical Processes

The following diagrams, generated using Graphviz (DOT language), illustrate key processes involving potassium methoxide.

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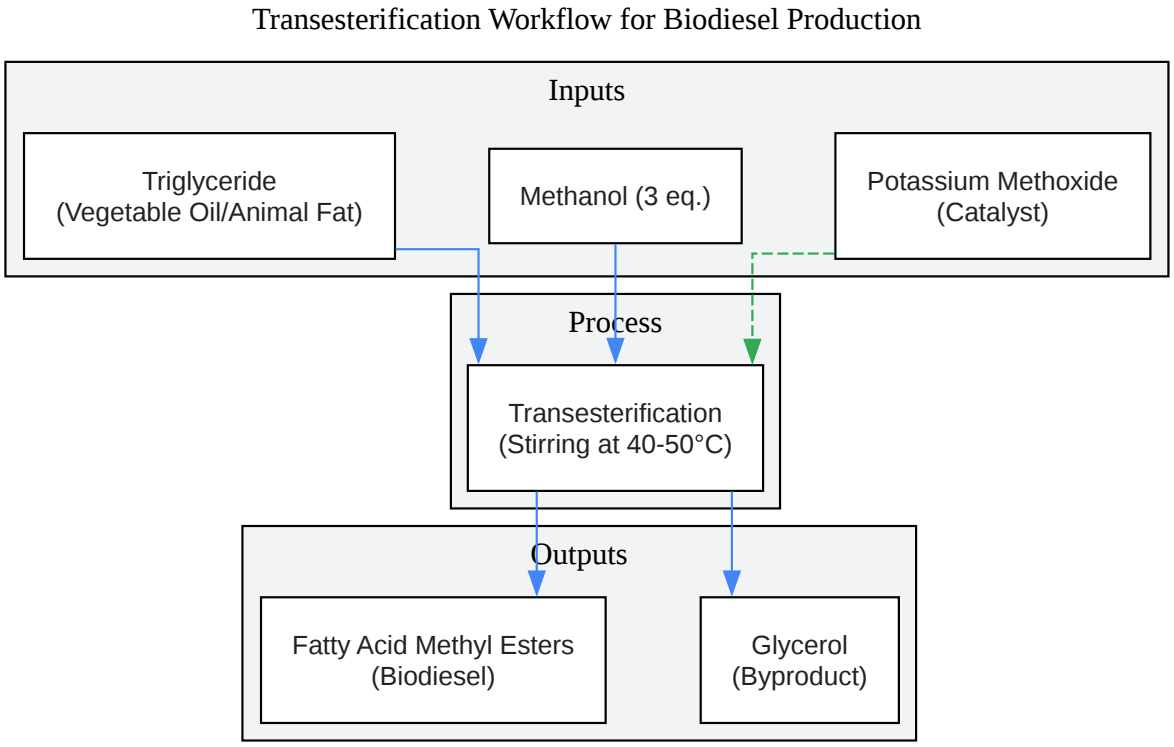
Laboratory Preparation of Potassium Methoxide



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Caption: Laboratory preparation of potassium methoxide from potassium metal and methanol.

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Caption: Workflow for biodiesel production via transesterification using potassium methoxide.

Safety and Handling

Potassium methoxide is a hazardous substance that requires careful handling. It is highly flammable and reacts violently with water.[1][11] It is toxic if swallowed, in contact with skin, or if inhaled, and causes severe skin burns and eye damage.[12][13]

Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use chemical safety goggles or a face shield.[12]
- Clothing: Wear protective clothing to prevent skin contact.[12]

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- Respiratory Protection: Use a NIOSH-certified respirator with an organic vapor cartridge if ventilation is inadequate.[5]

Handling and Storage:

- Handle under an inert atmosphere (e.g., nitrogen or argon).[5]
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[12]
- Keep away from heat, sparks, open flames, and other sources of ignition.[11][14]
- Ground and bond containers and receiving equipment to prevent static discharge.[14]
- Never allow the product to come into contact with water during storage.

First Aid Measures:

- If Swallowed: Immediately call a POISON CENTER or doctor/physician. Do NOT induce vomiting.[13]
- If on Skin (or hair): Remove/take off immediately all contaminated clothing. Rinse skin with water/shower.[13]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[12]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[13]

This guide provides a foundational understanding of potassium methoxide for scientific and research applications. Always consult the specific Safety Data Sheet (SDS) for the material being used and follow all institutional safety protocols.

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